

CAS number and molecular formula of 3,5-Dimethoxy-4'-iodobenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethoxy-4'-iodobenzophenone

Cat. No.: B1359022

[Get Quote](#)

An In-depth Technical Guide to 3,5-Dimethoxy-4'-iodobenzophenone

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **3,5-Dimethoxy-4'-iodobenzophenone** is not a commercially available compound and has limited information in the public domain. This guide provides key information based on available data for structurally related compounds and established chemical synthesis principles.

Chemical Identity and Properties

While a specific CAS number for **3,5-Dimethoxy-4'-iodobenzophenone** is not publicly registered, its molecular formula and weight can be determined from its structure. For comparison, the structural isomer 3,5-Dimethoxy-2'-iodobenzophenone has a reported molecular weight of 368.17 g/mol. Based on this, the molecular formula and corresponding weight for the 4'-iodo isomer can be established.

Table 1: Physicochemical Properties of **3,5-Dimethoxy-4'-iodobenzophenone** and its Precursors

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Key Properties
3,5-Dimethoxy-4'-iodobenzophenone	C ₁₅ H ₁₃ IO ₃	380.17	Not Available	Theoretical
3,5-Dimethoxybenzoyl chloride	C ₉ H ₉ ClO ₃	200.62	17213-57-9	Solid, m.p. 43-46 °C, b.p. 157-158 °C/16 mmHg[1] [2]
Iodobenzene	C ₆ H ₅ I	204.01	591-50-4	Liquid, b.p. 188.3 °C

Proposed Synthesis Protocol: Friedel-Crafts Acylation

The most direct and established method for the synthesis of **3,5-Dimethoxy-4'-iodobenzophenone** is the Friedel-Crafts acylation of iodobenzene with 3,5-dimethoxybenzoyl chloride.[3][4] This electrophilic aromatic substitution reaction is catalyzed by a Lewis acid, typically aluminum chloride (AlCl₃).

Experimental Protocol:

Materials:

- Iodobenzene
- 3,5-Dimethoxybenzoyl chloride[1][5]
- Anhydrous aluminum chloride (AlCl₃)
- Anhydrous dichloromethane (DCM) or another suitable inert solvent (e.g., ethylene dichloride)[6]

- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Argon or Nitrogen gas for inert atmosphere

Procedure:

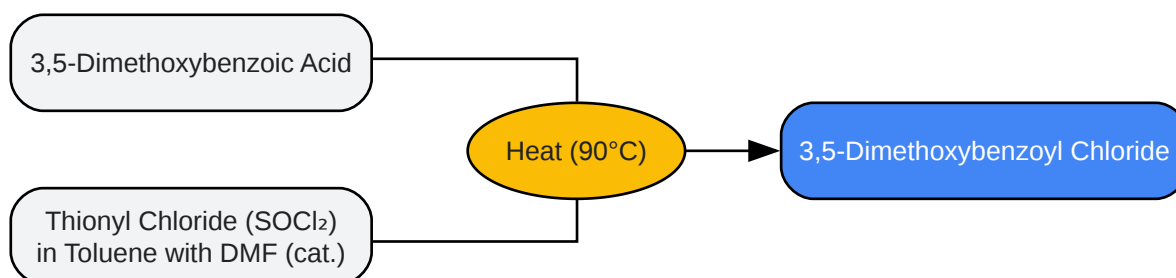
- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser with a gas outlet to an inert gas line is assembled.
- **Initial Reagents:** The flask is charged with anhydrous aluminum chloride and anhydrous dichloromethane under an inert atmosphere. The mixture is cooled to 0 °C in an ice bath.
- **Addition of Acyl Chloride:** 3,5-Dimethoxybenzoyl chloride, dissolved in anhydrous dichloromethane, is added dropwise to the stirred suspension of aluminum chloride. The mixture is stirred at 0 °C for 30 minutes to allow for the formation of the acylium ion complex.
- **Addition of Iodobenzene:** Iodobenzene, dissolved in anhydrous dichloromethane, is then added dropwise to the reaction mixture at 0 °C.
- **Reaction Progression:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, the reaction mixture is carefully poured into a beaker containing crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with dichloromethane. The combined organic layers are washed sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.

- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is then purified by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure **3,5-Dimethoxy-4'-iodobenzophenone**.

Characterization: The structure and purity of the synthesized compound should be confirmed using standard analytical techniques such as ^1H NMR, ^{13}C NMR, Mass Spectrometry, and IR Spectroscopy.

Experimental Workflow and Diagrams

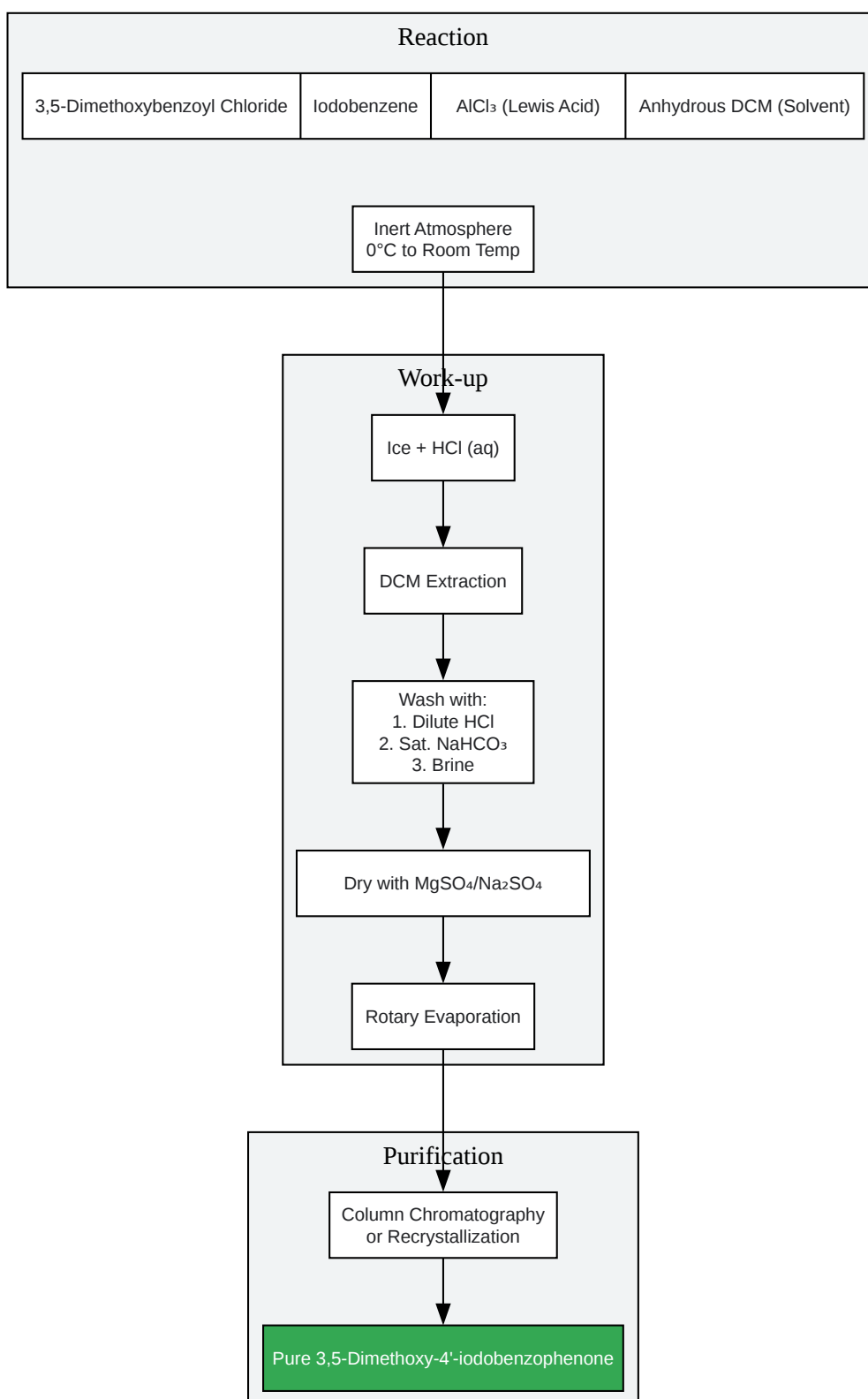
Diagram 1: Synthesis of 3,5-Dimethoxybenzoyl chloride



[Click to download full resolution via product page](#)

Caption: Preparation of the acylating agent.

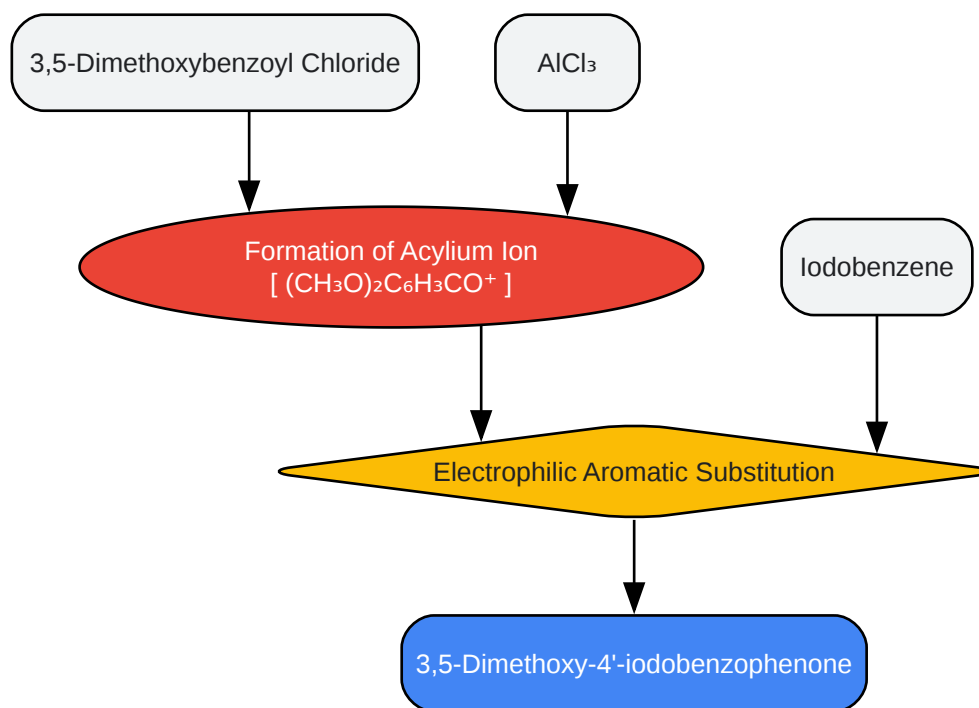
Diagram 2: Friedel-Crafts Acylation Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for synthesis.

Diagram 3: Logical Relationship of Friedel-Crafts Acylation



[Click to download full resolution via product page](#)

Caption: Key steps in the reaction mechanism.

Potential Research Applications

Benzophenone derivatives are a well-studied class of compounds with a wide range of applications, including as photoinitiators, in fragrance, and as building blocks in medicinal chemistry. The introduction of an iodine atom provides a handle for further chemical modifications, such as Suzuki or Sonogashira cross-coupling reactions, allowing for the synthesis of more complex molecules. Dimethoxy-substituted aromatic rings are also found in numerous biologically active natural products and synthetic drugs.

The synthesis of **3,5-Dimethoxy-4'-iodobenzophenone** would be the first step for researchers to investigate its potential biological activities, such as anticancer, antiviral, or enzyme inhibitory properties. This guide provides the foundational information for the synthesis and characterization of this novel compound, enabling further research into its properties and applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-二甲氧基苯甲酰氯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3,5-Dimethoxybenzoyl chloride 97 17213-57-9 [sigmaaldrich.com]
- 3. Friedel–Crafts reactions. Part XXV. Acetylation and benzylation of iodobenzene and of o-, m-, and p-iodotoluenes - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. prepchem.com [prepchem.com]
- 6. The Friedel–Crafts acylation of aromatic halogen derivatives. Part V. The reaction of aluminium chloride with iodobenzene and the iodotoluenes - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [CAS number and molecular formula of 3,5-Dimethoxy-4'-iodobenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359022#cas-number-and-molecular-formula-of-3-5-dimethoxy-4-iodobenzophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com